

# An In-depth Technical Guide to 4'-Trifluoromethyl-biphenyl-3-carboxylic acid

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4'-Trifluoromethyl-biphenyl-3-carboxylic acid

Cat. No.: B174845

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This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and biological relevance of **4'-Trifluoromethyl-biphenyl-3-carboxylic acid**. The information is intended for researchers, scientists, and drug development professionals.

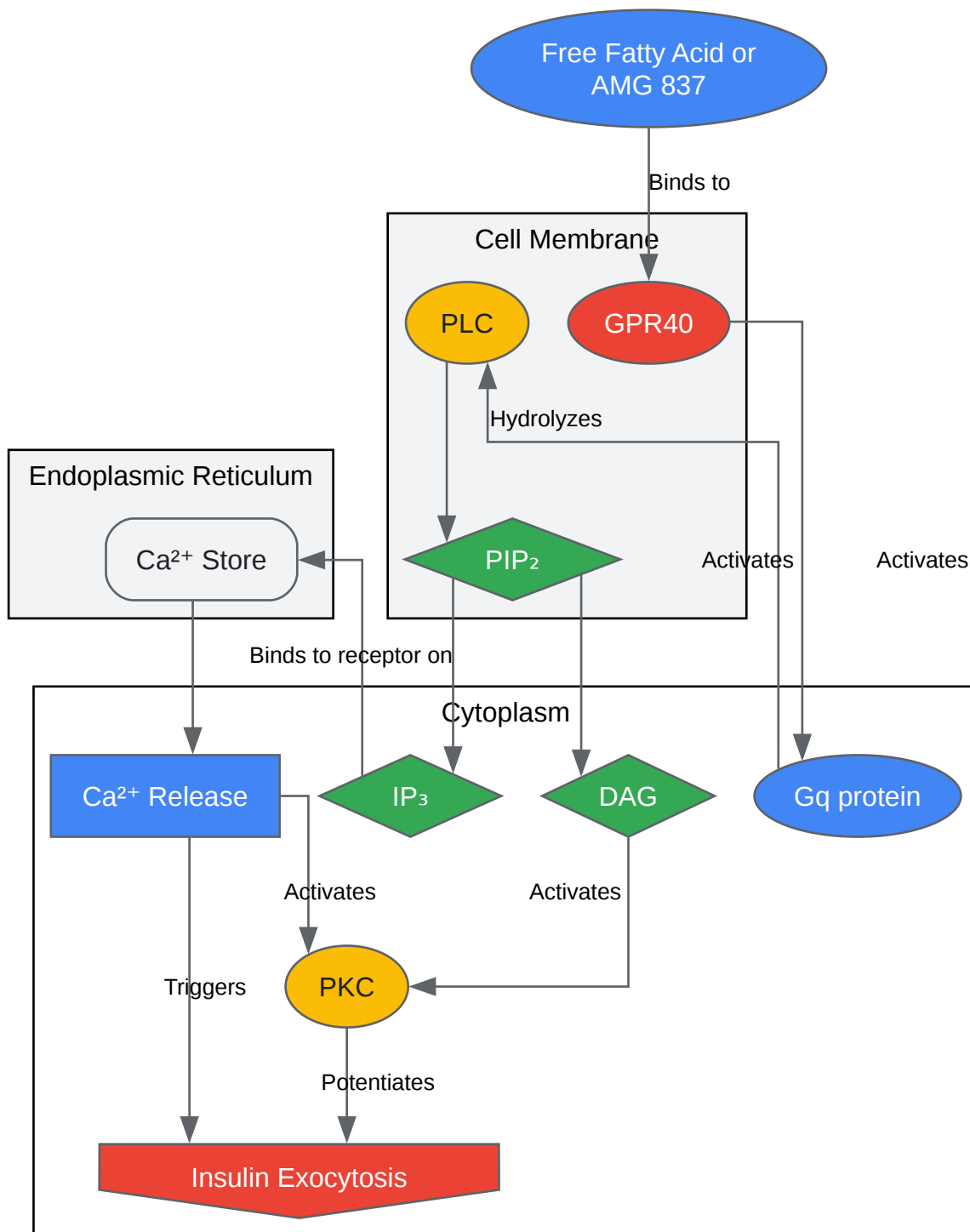
## Molecular Structure and Physicochemical Properties

**4'-Trifluoromethyl-biphenyl-3-carboxylic acid** is a biphenyl derivative characterized by a carboxylic acid group at the 3-position of one phenyl ring and a trifluoromethyl group at the 4'-position of the other.

Table 1: Physicochemical Properties of **4'-Trifluoromethyl-biphenyl-3-carboxylic acid**

Property	Value	Source
IUPAC Name	3-[4-(trifluoromethyl)phenyl]benzoic acid	PubChem[1]
Molecular Formula	C <sub>14</sub> H <sub>9</sub> F <sub>3</sub> O <sub>2</sub>	Sigma-Aldrich[2], Santa Cruz Biotechnology[3]
Molecular Weight	266.22 g/mol	Sigma-Aldrich[2], Santa Cruz Biotechnology[3]
SMILES String	<chem>C1=CC(=CC(=C1)C(=O)O)C2=CC=C(C=C2)C(F)(F)F</chem>	PubChem[1]
InChI Key	BJKGBAVGLRYCTK-UHFFFAOYSA-N	Sigma-Aldrich[2]
CAS Number	199528-28-4	PubChem[1], Santa Cruz Biotechnology[3]
Physical Form	Solid	Sigma-Aldrich[2]
Boiling Point (Predicted)	377.5 ± 42.0 °C	N/A
Density (Predicted)	1.326 ± 0.06 g/cm <sup>3</sup>	N/A
pKa (Predicted)	4.01 ± 0.10	N/A

Molecular Structure Diagram:



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## References

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Address: 3281 E Guasti Rd

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